

An In-depth Technical Guide to 2-Isocyanatoethyl Acrylate

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Compound of Interest

Compound Name: 2-isocyanatoethyl acrylate

Cat. No.: B077736

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CAS Number: 13641-96-8 Synonyms: AEI, 2-(Acryloyloxy)ethyl isocyanate

This technical guide provides a comprehensive overview of **2-isocyanatoethyl acrylate** (AEI), a versatile bifunctional monomer. It is intended for researchers, scientists, and professionals in drug development, polymer chemistry, and materials science. This document details its chemical and physical properties, synthesis, polymerization behavior, applications, and safety protocols, supported by experimental methodologies and data visualizations.

Chemical and Physical Properties

2-Isocyanatoethyl acrylate is a unique molecule possessing two distinct reactive functional groups: a vinyl group (acrylate) and an isocyanate group. This dual reactivity allows it to participate in various polymerization and modification reactions, making it a valuable building block for creating functional polymers and materials. The acrylate group can undergo free-radical polymerization, while the isocyanate group readily reacts with nucleophiles such as alcohols, amines, and water.

Table 1: Physical and Chemical Properties of **2-Isocyanatoethyl Acrylate**

| Property | Value |
|---------------------------------------|---------------------------------|
| Molecular Formula | C6H7NO3 |
| Molecular Weight | 141.12 g/mol |
| Appearance | Colorless liquid |
| Boiling Point | 75 °C at 13 mmHg |
| Density | 1.09 g/cm ³ at 25 °C |
| Refractive Index (n _{20/D}) | 1.445 |
| Flash Point | 185 °F (85 °C) |
| Purity | ≥98.0% |

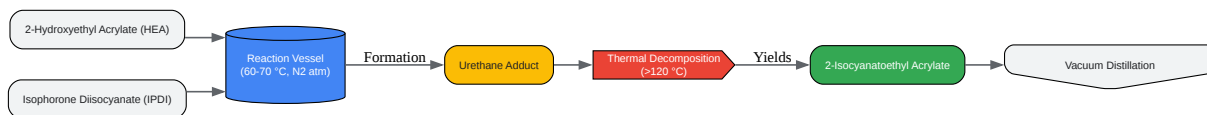
| CAS Number | 13641-96-8 |

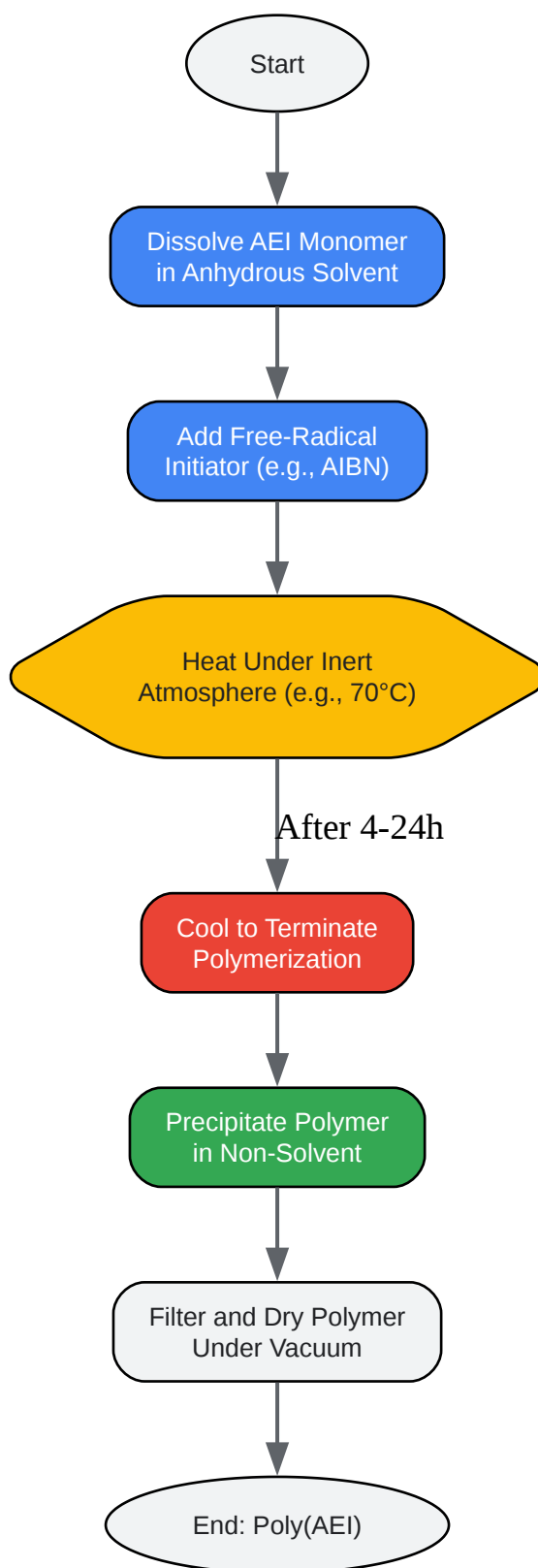
Synthesis of 2-Isocyanatoethyl Acrylate

A common laboratory-scale synthesis involves the reaction of 2-hydroxyethyl acrylate (HEA) with an excess of a diisocyanate, such as isophorone diisocyanate (IPDI), followed by thermal decomposition of the intermediate adduct.

- **Reaction Setup:** A three-necked flask is equipped with a mechanical stirrer, a thermometer, a dropping funnel, and a nitrogen inlet. The flask is charged with isophorone diisocyanate (IPDI) and a polymerization inhibitor like hydroquinone.
- **Addition of HEA:** 2-Hydroxyethyl acrylate (HEA) is added dropwise to the stirred IPDI solution at a controlled temperature, typically around 60-70 °C, under a nitrogen atmosphere. The molar ratio of IPDI to HEA is usually kept high (e.g., 2:1) to favor the formation of the monoadduct.
- **Reaction Monitoring:** The reaction progress is monitored by Fourier-transform infrared (FTIR) spectroscopy, observing the disappearance of the hydroxyl peak from HEA and the appearance of urethane linkage peaks.

- **Decomposition:** After the initial reaction is complete, the temperature is raised to induce the thermal decomposition of the intermediate, yielding **2-isocyanatoethyl acrylate** and regenerating IPDI.
- **Purification:** The product is purified by distillation under reduced pressure to separate it from unreacted starting materials and byproducts.





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